

# N-Ethoxycarbonyl-L-phenylalanine: A Technical Guide for Researchers

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## Compound of Interest

Compound Name: *N-Ethoxycarbonyl-L-phenylalanine*

Cat. No.: B025040

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CAS Number: 19887-32-2 Molecular Formula: C<sub>12</sub>H<sub>15</sub>NO<sub>4</sub>

This technical guide provides an in-depth overview of **N-Ethoxycarbonyl-L-phenylalanine**, a key intermediate in synthetic organic chemistry, particularly in the fields of peptide synthesis and drug development. This document is intended for researchers, scientists, and professionals in the pharmaceutical and biotechnology industries.

## Physicochemical Properties

**N-Ethoxycarbonyl-L-phenylalanine** is a white to off-white solid.[1][2] It is a derivative of the essential amino acid L-phenylalanine, where the amino group is protected by an ethoxycarbonyl group. This protection enhances its stability and modifies its reactivity, making it a valuable building block in the synthesis of more complex molecules.[1] It is generally soluble in organic solvents.[1]

A summary of its key physicochemical properties is presented in the table below.

Property	Value	Reference
CAS Number	19887-32-2	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>12</sub> H <sub>15</sub> NO <sub>4</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	237.25 g/mol	<a href="#">[2]</a>
Appearance	White to off-white solid	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	78-82 °C	<a href="#">[2]</a>
Purity	≥97%	<a href="#">[2]</a>

## Synthesis

The synthesis of **N-Ethoxycarbonyl-L-phenylalanine** is typically achieved through the reaction of L-phenylalanine with ethyl chloroformate in the presence of a base. This reaction, a type of Schotten-Baumann reaction, protects the amino group of the amino acid, allowing for selective reactions at the carboxylic acid functionality.

## Experimental Protocol: Synthesis of N-Ethoxycarbonyl-L-phenylalanine

This protocol is a general procedure for the N-acylation of an amino acid using an acyl chloride.

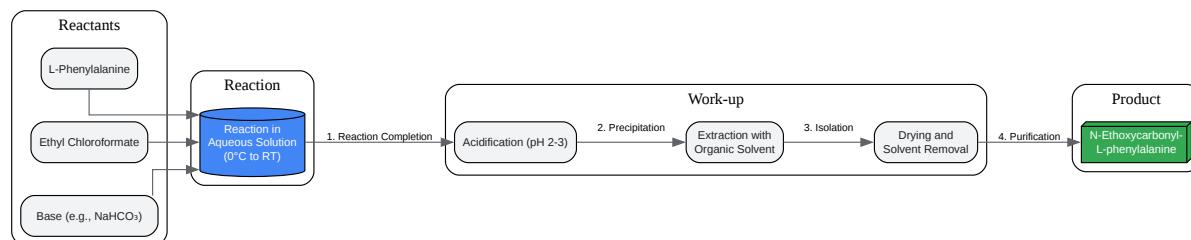
### Materials:

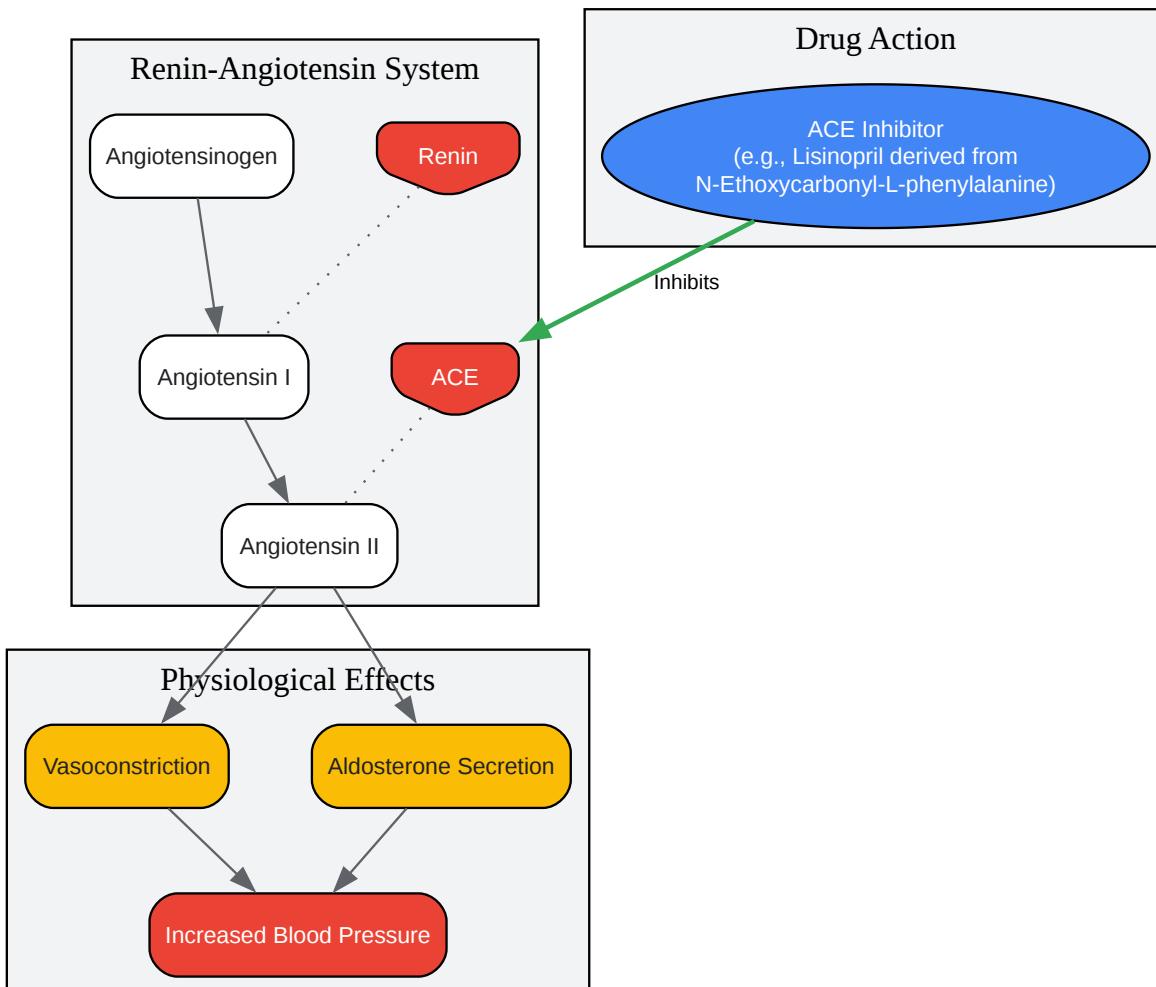
- L-phenylalanine
- Ethyl chloroformate
- Sodium bicarbonate (or another suitable base)
- Water
- Diethyl ether (or other suitable organic solvent for extraction)
- Anhydrous magnesium sulfate

- Ice bath
- Separatory funnel
- Rotary evaporator

**Procedure:**

- Dissolve L-phenylalanine in an aqueous solution of sodium bicarbonate in a flask.
- Cool the flask in an ice bath with constant stirring.
- Slowly add ethyl chloroformate dropwise to the cooled solution. Maintain the temperature below 5 °C during the addition.
- After the addition is complete, continue to stir the reaction mixture in the ice bath for 1-2 hours, and then allow it to warm to room temperature and stir for an additional 2-3 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC).
- Once the reaction is complete, transfer the mixture to a separatory funnel.
- Extract the aqueous layer with diethyl ether to remove any unreacted ethyl chloroformate and other organic impurities.
- Acidify the aqueous layer to a pH of approximately 2-3 using a dilute acid (e.g., 1M HCl). This will precipitate the **N-Ethoxycarbonyl-L-phenylalanine**.
- Extract the acidified aqueous layer with a suitable organic solvent (e.g., ethyl acetate).
- Combine the organic extracts and dry over anhydrous magnesium sulfate.
- Filter the drying agent and remove the solvent under reduced pressure using a rotary evaporator to yield the crude product.
- The crude product can be further purified by recrystallization from a suitable solvent system (e.g., ethyl acetate/hexane).





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## References

- 1. CAS 19887-32-2: N-ethoxycarbonyl-L-phenylalanine [cymitquimica.com]

- 2. labsolu.ca [labsolu.ca]
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